

Technical Guide: Texanol (TMPD-MIB) FT-IR Spectrum Analysis & Peak Assignment

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Compound of Interest

Compound Name: *Texanol*
CAS No.: 77-68-9
Cat. No.: B3416400

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Executive Summary

In the domain of industrial coatings, **Texanol** (2,2,4-Trimethyl-1,3-pentanediol monoisobutyrate; CAS 25265-77-4) is ubiquitous as a coalescing agent.[1] However, for the pharmaceutical scientist, it represents a frequent and often confounding Extractable and Leachable (E/L) impurity.

Originating commonly from secondary packaging inks, adhesives, and varnishes, **Texanol** possesses the ability to migrate through semi-permeable packaging (such as LDPE respules or IV bags) into drug formulations.

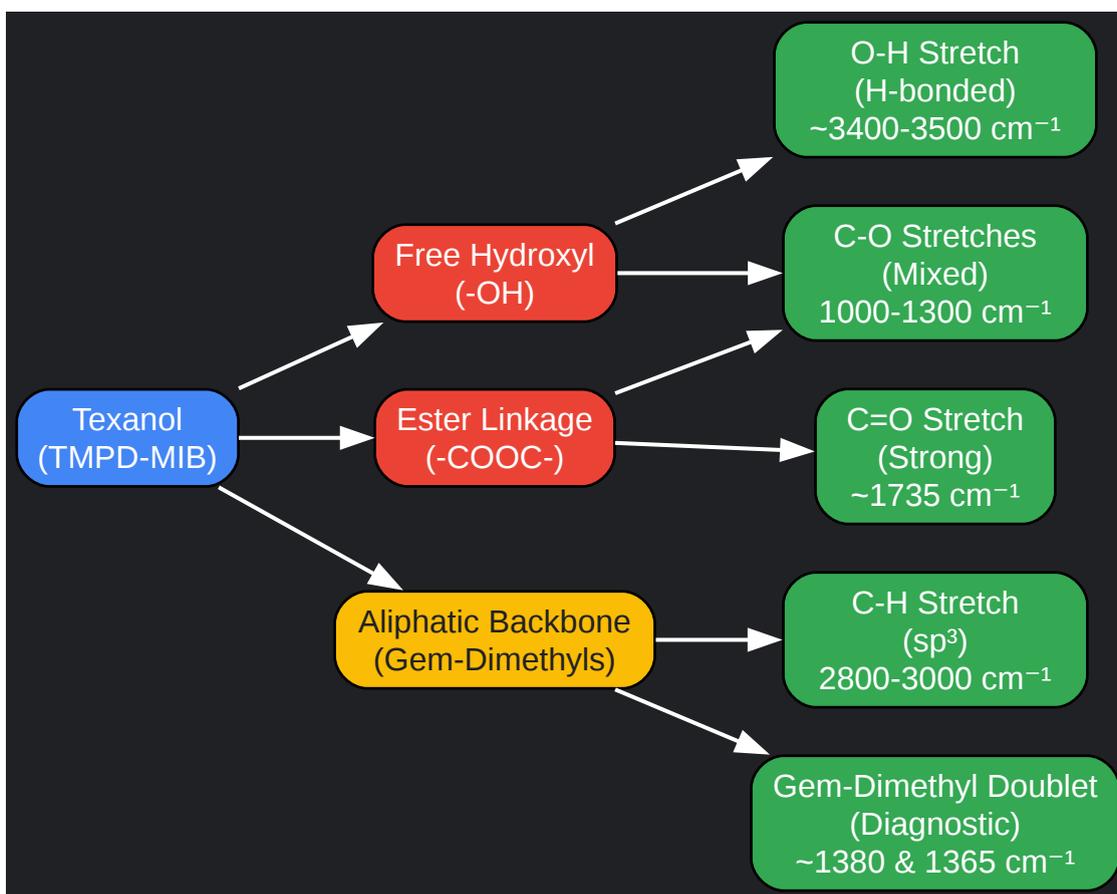
This guide provides a definitive breakdown of the **Texanol** FT-IR spectrum. It moves beyond simple peak listing to explain the vibrational causality of the molecule, enabling researchers to confidently identify this compound in complex matrices or residue analysis.

Molecular Anatomy & Vibrational Logic

To interpret the spectrum, one must first deconstruct the molecule. **Texanol** is an ester alcohol consisting of a trimethyl-pentanediol backbone esterified with isobutyric acid.[1] It exists as a mixture of two isomers.[1]

Structural Diagnostic Map

The following diagram illustrates the logical flow from molecular structure to expected spectral features.



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Figure 1: Vibrational Logic Map connecting functional groups to diagnostic spectral regions.

Experimental Protocol: High-Fidelity Acquisition

In E/L studies, **Texanol** is often isolated as a non-volatile residue (NVR). The following protocol ensures spectral integrity using Attenuated Total Reflectance (ATR), the industry standard for such residues.

The Self-Validating ATR Workflow

Prerequisites:

- Instrument: FT-IR Spectrometer (e.g., Nicolet iS50 or equivalent).

- Detector: DTGS (standard) or MCT (for trace residues).
- Crystal: Diamond or ZnSe (Diamond preferred for durability).

Step-by-Step Protocol:

- Energy Throughput Check (Validation Step):
 - Before applying sample, view the live interferogram.
 - Ensure the signal amplitude is within the manufacturer's recommended range (typically 4–8V). Low energy indicates a dirty crystal or misalignment.
- Background Acquisition:
 - Clean crystal with Isopropanol (IPA). Allow to dry completely.
 - Acquire background (Air): 64 scans, 4 cm⁻¹ resolution.
 - Why: Removes atmospheric water vapor and CO₂ contributions.
- Sample Application:
 - Apply the liquid residue directly to the crystal center.
 - Critical: For liquid **Texanol**, do not apply excessive pressure with the anvil. Liquid contact is sufficient. High pressure can squeeze the sample out of the evanescent wave path.
- Acquisition:
 - Scans: 32 to 64.
 - Resolution: 4 cm⁻¹.
 - Correction: Apply ATR correction (if comparing to transmission libraries).

Spectral Analysis & Peak Assignment

The **Texanol** spectrum is dominated by the interplay between the ester functionality and the alcohol group.

Detailed Assignment Table

Region (cm ⁻¹)	Intensity	Assignment	Mechanistic Insight
3550–3400	Medium, Broad	O-H Stretching	Intermolecular hydrogen bonding of the free hydroxyl group. The broadness indicates a liquid phase with random H-bond networks.
2960–2870	Strong, Sharp	C-H Stretching	Asymmetric and symmetric stretching of methyl (-CH ₃) and methylene (-CH ₂) groups. The high count of methyl groups in the TMPD backbone makes this region intense.
1750–1730	Very Strong	C=O Stretching	The Anchor Peak. Characteristic of aliphatic esters. This is the most diagnostic peak for quantifying Texanol.
1470–1460	Medium	CH ₂ / CH ₃ Bending	Scissoring deformations of methylene and asymmetric bending of methyl groups.
1385 & 1368	Medium, Doublet	Gem-Dimethyl	Diagnostic Feature. The "Rabbit Ears" doublet. Symmetric deformation of the gem-dimethyl groups (C-(CH ₃) ₂) present in the isobutyrate and

pentanediol
backbone.

1260–1000

Strong, Complex

C-O Stretching

Mixed modes: 1.
~1250 cm⁻¹;
Acetate/Ester C-C-O
asymmetric stretch.2.
~1100–1050 cm⁻¹: O-
C-C stretch of the
secondary alcohol.

The "Fingerprint" Nuance

The region between 1300 and 1000 cm⁻¹ is complex because **Texanol** is a mixture of two isomers (2,2,4-trimethyl-1,3-pentanediol-1-isobutyrate and the 3-isobutyrate). While the C=O peak (1735 cm⁻¹) is consistent, the C-O stretching bands in the fingerprint region can show subtle splitting or broadening depending on the specific isomer ratio of the lot.

Pharmaceutical Relevance: The "Mystery Peak" in E/L

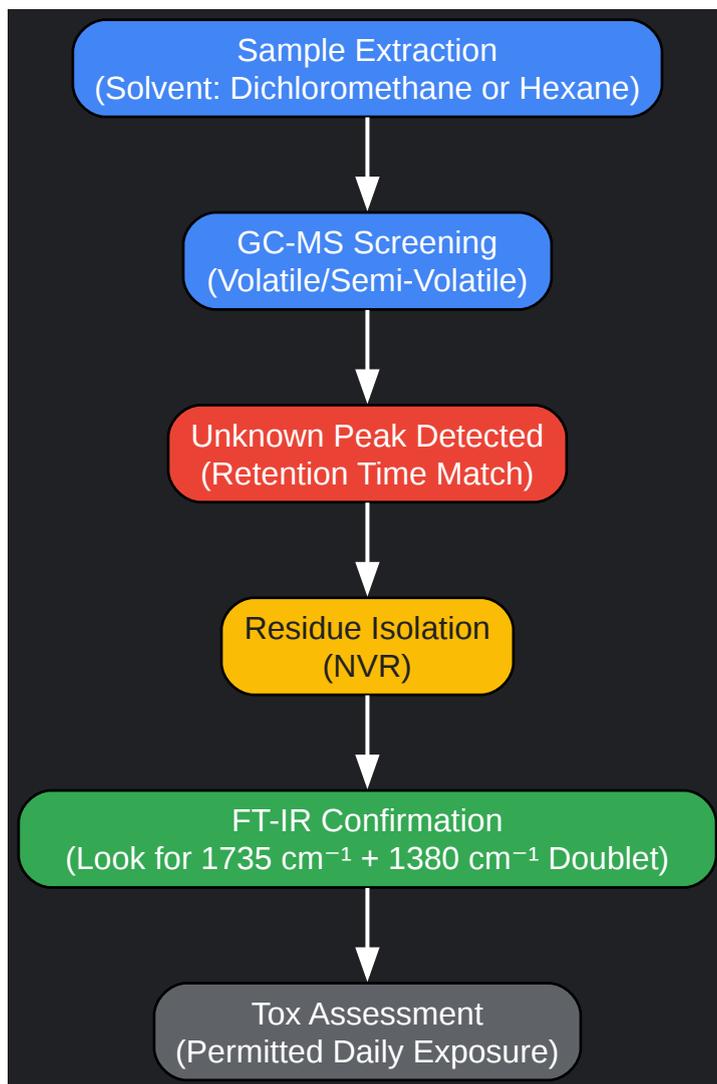
In drug development, **Texanol** is rarely an ingredient but frequently an impurity.

The Migration Pathway

Texanol is a primary component in acrylic latex adhesives and inks used on secondary packaging (labels, cartons).

- Scenario: A label is applied to an LDPE ampoule.
- Mechanism: **Texanol** is semi-volatile and lipophilic. It diffuses through the adhesive, permeates the LDPE matrix (which is not a barrier to volatiles), and solubilizes in the aqueous drug product (if surfactants are present) or adsorbs to the inner wall.

Analytical Workflow for E/L Identification



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Figure 2: Integrated workflow for identifying **Texanol** in pharmaceutical packaging studies.

References

- NIST Mass Spectrometry Data Center. (2023). 2,2,4-Trimethyl-1,3-pentanediol monoisobutyrate (CAS 25265-77-4).[2] NIST Chemistry WebBook, SRD 69. Retrieved from [\[Link\]](#)
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Sources

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